

Funobactam's Efficacy Against Diverse Bacterial Strains: A Comparative Analysis

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Compound of Interest

Compound Name: *Funobactam*

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Funobactam, a novel diazabicyclooctane (DBO) β -lactamase inhibitor, demonstrates significant promise in restoring the activity of β -lactam antibiotics against challenging Gram-negative pathogens. This guide provides a comparative analysis of **Funobactam**'s activity, primarily in combination with imipenem, against key bacterial strains, supported by experimental data and detailed protocols.

Comparative In Vitro Activity of Imipenem/Funobactam

The combination of imipenem and **Funobactam** has shown potent in vitro activity against a range of multidrug-resistant (MDR) Gram-negative bacteria. The following tables summarize the Minimum Inhibitory Concentration (MIC) values of imipenem/**Funobactam** and comparator agents against *Acinetobacter baumannii*, *Pseudomonas aeruginosa*, and *Klebsiella pneumoniae*.

Table 1: Comparative MICs against *Acinetobacter baumannii*

Antibiotic Combination	MIC Range (mg/L)	MIC50 (mg/L)	MIC90 (mg/L)
Imipenem/Funobactam	0.25–16	-	-
Imipenem	-	-	-
Piperacillin/Tazobactam	-	-	>80% resistance noted in some studies[1]
Ceftazidime/Avibactam	-	-	-
Meropenem/Vaborbactam	-	-	-

Note: Direct comparative MIC data for all listed combinations against the same *A. baumannii* isolates was not available in the searched literature. Imipenem/**Funobactam** data is from a study by Fratoni et al. (2023)[2].

Table 2: Comparative MICs against *Pseudomonas aeruginosa*

Antibiotic Combination	MIC Range (mg/L)	MIC50 (mg/L)	MIC90 (mg/L)
Imipenem/Funobactam	0.25–16	-	-
Imipenem/Relebactam	-	-	91.7% susceptibility
Ceftazidime/Avibactam	2	16	79.2% susceptibility
Meropenem/Vaborbactam	-	-	Mostly resistant

Note: Imipenem/**Funobactam** data is from a study by Fratoni et al. (2023)[2]. Comparative data for other agents is from a 2024 study on carbapenem-resistant isolates[3][4][5].

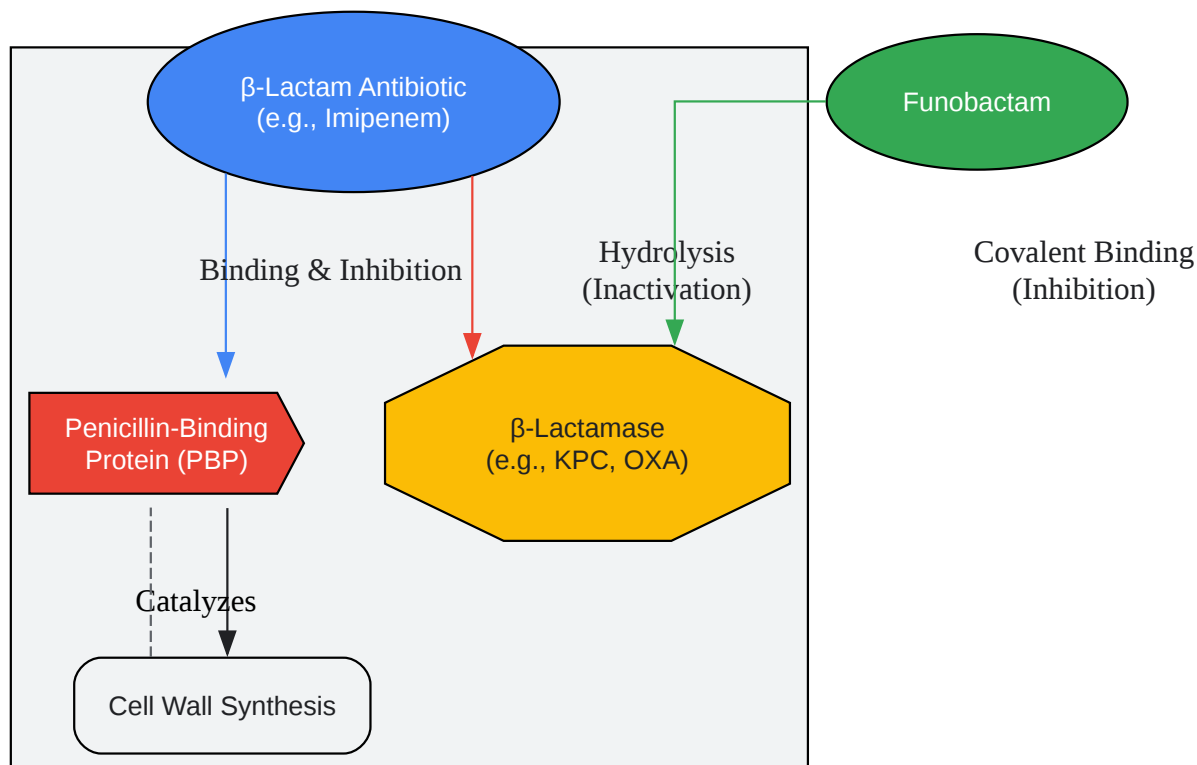
Table 3: Comparative MICs against *Klebsiella pneumoniae*

Antibiotic Combination	MIC Range (mg/L)	MIC50 (mg/L)	MIC90 (mg/L)
Imipenem/Funobactam	0.25–16	-	-
Imipenem/Relebactam	-	-	95.8% susceptibility
Ceftazidime/Avibactam	-	-	93.8% susceptibility
Meropenem/Vaborbactam	-	-	93.8% susceptibility

Note: Imipenem/**Funobactam** data is from a study by Fratoni et al. (2023)[2]. Comparative data for other agents is from a 2024 study on carbapenem-resistant isolates and showed comparable activity[3][4][5].

Mechanism of Action: β -Lactamase Inhibition

Funobactam, as a diazabicyclooctane β -lactamase inhibitor, works by inactivating bacterial β -lactamase enzymes. These enzymes are the primary mechanism of resistance to β -lactam antibiotics, as they hydrolyze the amide bond in the β -lactam ring, rendering the antibiotic ineffective. **Funobactam** covalently binds to the active site of the β -lactamase, forming a stable, long-lived acyl-enzyme intermediate. This prevents the enzyme from breaking down the β -lactam antibiotic, thus restoring its antibacterial activity.



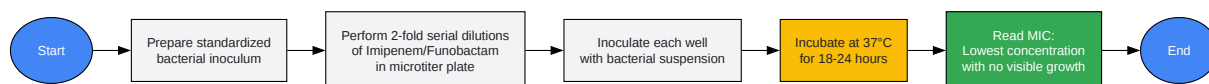
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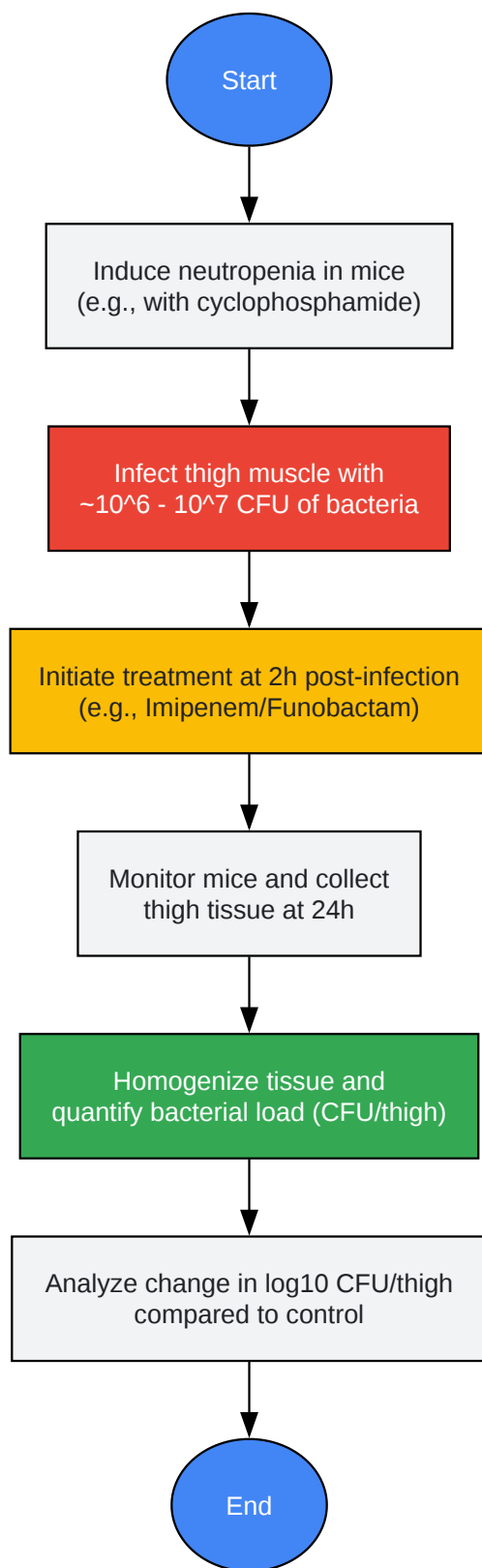
Caption: Mechanism of **Funobactam**'s action.

Experimental Protocols

In Vitro Susceptibility Testing: Broth Microdilution

A standard method for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.





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